

Safeguarding Your Research: A Comprehensive Guide to Handling tert-Butyl (S)-(-)-lactate

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Compound of Interest

Compound Name: *tert-Butyl (S)-(-)-lactate*

Cat. No.: B082014

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **tert-Butyl (S)-(-)-lactate**, offering procedural, step-by-step guidance to foster a secure research environment.

Quick Reference Safety Data

The following table summarizes key quantitative data for **tert-Butyl (S)-(-)-lactate**, providing a rapid overview of its physical and chemical properties.

Property	Value	Citations
Boiling Point	185 - 187 °C / 365 - 368.6 °F @ 760 mmHg	[1]
Flash Point	71 °C / 159.8 °F	[1]
Melting Point	-43 °C / -45.4 °F	[1]
Vapor Pressure	0.53 mbar @ 20 °C	[1]
pH	5-7 (10 g/L aqueous solution)	[1]
ACGIH TLV-TWA	5 ppm	[2][3]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **tert-Butyl (S)-(-)-lactate**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety.

Eye Protection:

- Wear safety glasses with side shields or chemical splash goggles.[2][4] Eye and face protection should comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[1]

Hand Protection:

- Wear chemical protective gloves.[2][5] PVC gloves are a suitable option.[4]
- It is recommended to use a glove with a protection class of 5 or higher (breakthrough time greater than 240 minutes) for prolonged or frequently repeated contact.[4] For brief contact, a glove with a protection class of 3 or higher (breakthrough time greater than 60 minutes) is recommended.[4]
- Crucially, do NOT use natural rubber, butyl rubber, EPDM, or polystyrene-containing materials for gloves.[4]

Body Protection:

- Wear overalls or a lab coat to prevent skin contact.[4]
- In situations with a higher risk of exposure, consider a P.V.C. apron and other protective clothing.[4]

Respiratory Protection:

- Work in a well-ventilated area to avoid inhalation of vapors.[5] Local exhaust ventilation is typically required.[4]

- If ventilation is inadequate, use appropriate respiratory protection in accordance with NIOSH guidelines.[\[2\]](#)

Operational Plan: From Receipt to Disposal

A structured operational plan ensures safety at every stage of the chemical's lifecycle in the laboratory.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled.

2. Storage:

- Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[5\]](#)[\[6\]](#) Smoking should be prohibited in storage areas.[\[4\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[7\]](#)

3. Handling and Use:

- Avoid all personal contact, including inhalation of vapors.[\[4\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, smoke, or drink in areas where the chemical is handled.[\[7\]](#)

4. Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)[\[6\]](#)
- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[6\]](#)

- It may be necessary to dispose of this chemical as hazardous waste. Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.^[7]

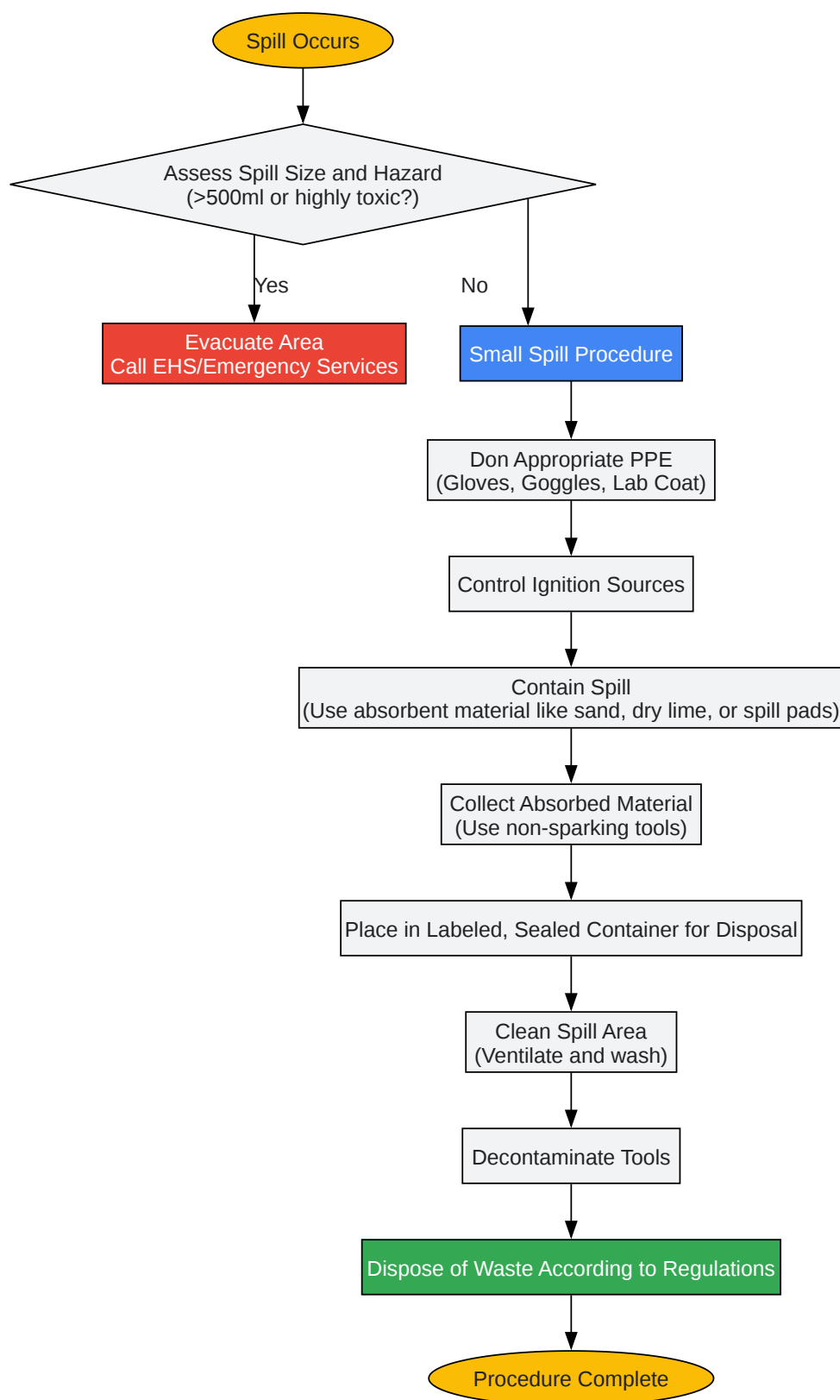
Emergency Procedures: First Aid

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.	[1] [4] [8]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.	[1] [4] [9]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, call a physician.	[1] [4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. If swallowed, the liquid may be aspirated into the lungs, which can cause chemical pneumonitis. Seek immediate medical attention.	[1] [4]

Spill Management Workflow

A clear and logical workflow is essential for responding to a chemical spill effectively and safely.



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Caption: Workflow for managing a **tert-Butyl (S)-(-)-lactate** spill.

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